

Understanding the Surfactant Properties of Tributyltetradecylphosphonium Chloride (TTPC): A Technical Guide

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Compound of Interest

Compound Name: *Tributyltetradecylphosphonium chloride*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the surfactant properties of **Tributyltetradecylphosphonium chloride** (TTPC). TTPC, a quaternary phosphonium salt, is recognized as a potent cationic surfactant with significant industrial applications. While its primary use is as a non-oxidizing biocide and antimicrobial agent in sectors such as industrial water treatment and enhanced oil recovery, its fundamental surfactant characteristics are of interest to researchers in various fields, including drug delivery. This document summarizes the available quantitative data, details relevant experimental protocols, and visualizes key processes to facilitate a comprehensive understanding of TTPC's behavior as a surface-active agent.

Core Physicochemical and Surfactant Properties of TTPC

Tributyltetradecylphosphonium chloride (TTPC) is a cationic surfactant characterized by a positively charged phosphorus atom covalently bonded to four alkyl chains, one of which is a long C14 chain that provides hydrophobicity, and three butyl groups. The molecule is neutralized by a chloride counter-ion. Its chemical structure confers high surface activity and complete solubility in water.^[1]

Quantitative Data Summary

The following tables summarize the key physicochemical and surfactant properties of TTPC based on available literature. It is important to note that while TTPC is established as a surface-active agent, comprehensive data on its critical micelle concentration (CMC) is not readily available in the public domain.

Physicochemical Property	Value	Reference
IUPAC Name	tributyl(tetradecyl)phosphonium chloride	[2]
Synonyms	TTPC, Bellacide 350	[1][2]
CAS Number	81741-28-8	[1][2][3]
Molecular Formula	C ₂₆ H ₅₆ ClP	[1][2]
Molecular Weight	435.16 g/mol	[4]
Physical State	Colorless to light yellow liquid	[1]
Solubility	Completely soluble in water	[1]
Stability	Stable over a wide pH range; not degraded by UV light	[1][2]

Surfactant Property	Value	Conditions	Reference
Surface Tension	51 mN/m	Aqueous solution (90% saturation) at 20°C	[5]
Interfacial Tension Reduction	Reduced from 19.2 mN/m to 0.1 mN/m	Water/crude oil interface with a formulation of 4000 ppm TTPC, 4 wt% NaCl, and 5000 ppm NaOH	[6]
Critical Micelle Concentration (CMC)	Data not available in reviewed literature	-	

Experimental Protocols

This section details the methodologies for the synthesis of TTPC and the determination of its surface tension, as derived from the available literature.

Synthesis of Tributyltetradecylphosphonium Chloride (TTPC)

TTPC is synthesized via a quaternization reaction between tri-n-butylphosphine and 1-chlorotetradecane.[3][7][8]

Materials:

- 1-chlorotetradecane
- Tri-n-butylphosphine
- N,N-dimethylformamide (DMF) as solvent (optional)
- Nitrogen gas (for inert atmosphere)
- n-hexane (for extraction/purification)

Equipment:

- Chemical reaction kettle with stirrer and temperature control
- Vacuum filter
- Extraction tank
- Vacuum drying oven

Procedure:

- Charge the chemical reaction kettle with 1-chlorotetradecane and tri-n-butylphosphine (an equimolar ratio is typically used). DMF can be used as a solvent.
- Purge the reactor with nitrogen gas to establish an inert atmosphere.
- Heat the reaction mixture to 140-150°C with constant stirring.[\[7\]](#)[\[8\]](#)
- Maintain the reaction at this temperature for a specified duration (e.g., 11.5-12 hours) to ensure completion of the quaternization reaction.[\[7\]](#)[\[8\]](#)
- After the reaction is complete, cool the mixture.
- The crude product can be purified by vacuum stripping to remove any volatile components or by extraction with a non-polar solvent like n-hexane to remove unreacted starting materials.[\[3\]](#)[\[7\]](#)[\[8\]](#)
- The purified TTPC is then dried under vacuum to yield the final product.[\[7\]](#)

Surface Tension Measurement

The surface tension of an aqueous solution of TTPC can be determined using the Wilhelmy plate method, as described in regulatory filings.[\[5\]](#) This method measures the force required to detach a platinum plate from the surface of the liquid.

Equipment:

- Tensiometer (e.g., Krüss GmbH, Model K100)

- Precision balance
- Thermostatically controlled sample vessel
- Platinum Wilhelmy plate
- Cleaning solutions for the platinum plate (e.g., distilled water, ethanol, and flame cleaning)

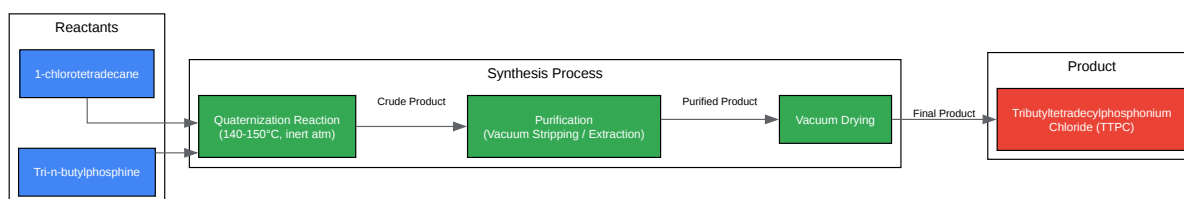
Procedure:

- Preparation of the TTPC Solution: Prepare an aqueous solution of TTPC at the desired concentration (e.g., 90% of the saturation concentration).^[5] Ensure the TTPC is completely dissolved.
- Instrument Setup:
 - Thoroughly clean the platinum plate and the sample vessel to remove any contaminants. A common procedure is to rinse with distilled water, then ethanol, and then to heat the plate in a flame until it glows red-hot to burn off any organic residues.
 - Calibrate the tensiometer according to the manufacturer's instructions.
- Measurement:
 - Place the TTPC solution in the sample vessel and allow it to reach thermal equilibrium at the target temperature (e.g., 20°C).^[5]
 - Suspend the clean Wilhelmy plate from the tensiometer's force sensor.
 - Lower the plate until it just touches the surface of the liquid. The liquid will wet the plate, and a meniscus will form.
 - The tensiometer slowly raises the plate, measuring the maximum force exerted by the surface tension just before the meniscus detaches.
 - The surface tension (γ) is calculated from this force (F), the wetted perimeter of the plate (L), and the contact angle (θ), which is assumed to be zero for a perfectly wetted platinum plate: $\gamma = F / (L * \cos(\theta))$.

- Data Recording: Record the surface tension value in mN/m. For regulatory purposes, measurements may be continued until a stable value is achieved (e.g., the standard deviation of measurements over a period of time is below a certain threshold).[5]

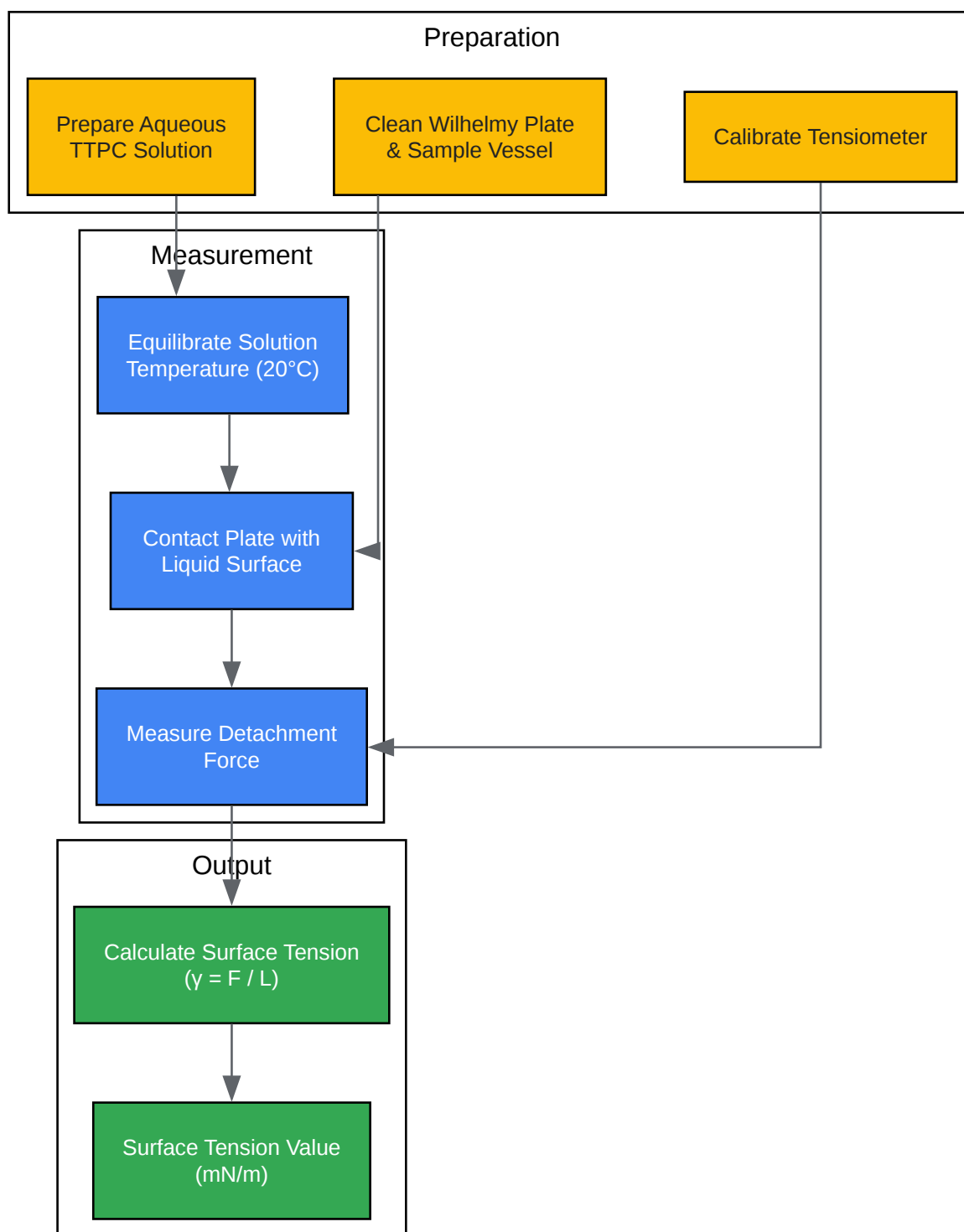
Visualizations: Workflows and Logical Relationships

The following diagrams, generated using the DOT language, illustrate the synthesis workflow for TTPC and the experimental workflow for surface tension measurement.



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Caption: Synthesis workflow for **Tributyltetradecylphosphonium Chloride (TTPC)**.



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Caption: Experimental workflow for the Wilhelmy plate surface tension measurement method.

Applications and Relevance to Drug Development

Established Industrial Applications

TTPC's primary role is as a biocide, where its cationic surfactant nature is key to its mechanism of action.[4] It disrupts the cell membranes of microorganisms, leading to increased permeability and cell death.[4] This property is leveraged in industrial water systems, cooling towers, and oil and gas operations to control the growth of slime-forming and sulfate-reducing bacteria.[1][4] In enhanced oil recovery, its ability to significantly lower the interfacial tension between oil and water is crucial for mobilizing residual oil from rock formations.[6]

Considerations for Drug Development

While there is no direct evidence in the reviewed literature of TTPC being used in pharmaceutical formulations, understanding its properties is valuable for drug development professionals for several reasons:

- **Cationic Surfactants in Drug Delivery:** Cationic surfactants, as a class, are explored in drug delivery for various purposes. Their positive charge allows for interaction with negatively charged biological membranes, which can be harnessed to enhance drug permeation across epithelial barriers. They are also used in the formulation of nano-emulsions and as agents in gene delivery systems to complex with negatively charged nucleic acids.
- **Structure-Activity Relationship:** The structure of TTPC, with its quaternary phosphonium head group and specific alkyl chain lengths, provides a case study for structure-activity relationships. The balance between the hydrophobic tail and the cationic head dictates its surface activity and its interaction with biological systems.
- **Toxicity as a Limiting Factor:** A significant hurdle for the direct application of TTPC in drug delivery is its inherent toxicity. It is classified as having very high acute toxicity to aquatic organisms.[2] This biocidal activity, while beneficial for industrial applications, suggests a low therapeutic index and potential for cytotoxicity, which would need to be overcome or mitigated for any pharmaceutical application.

In conclusion, **Tributyltetradecylphosphonium chloride** is a powerful cationic surfactant with well-defined industrial applications driven by its high surface activity and biocidal properties. While its direct use in drug delivery is not documented and likely hindered by toxicity concerns,

the study of its physicochemical properties and synthesis provides a valuable reference point for researchers investigating the broader class of cationic surfactants for pharmaceutical applications.

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